

Tris(4-nitrophenyl) phosphate chemical structure and properties

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Compound of Interest

Compound Name: *Tris(4-nitrophenyl) phosphate*

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An In-depth Technical Guide to Tris(4-nitrophenyl) phosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tris(4-nitrophenyl) phosphate is a triester of phosphoric acid and 4-nitrophenol. This document provides a comprehensive overview of its chemical structure, and physical and chemical properties. While detailed biological activity and specific signaling pathways remain areas for further investigation, this guide consolidates the available technical data, including spectral information and a potential synthetic approach.

Chemical Structure and Identification

Tris(4-nitrophenyl) phosphate is an organic phosphate ester characterized by a central phosphate group bonded to three 4-nitrophenyl substituents.

DOT Language Chemical Structure

Chemical structure of **Tris(4-nitrophenyl) phosphate**

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|---|
| CAS Number | 3871-20-3 [1] |
| Molecular Formula | C ₁₈ H ₁₂ N ₃ O ₁₀ P [1] |
| Molecular Weight | 461.28 g/mol [2] |
| IUPAC Name | Tris(4-nitrophenyl) phosphate |
| InChI | InChI=1S/C18H12N3O10P/c22-19(23)13-1-7-16(8-2-13)29-32(28,30-17-9-3-14(4-10-17)20(24)25)31-18-11-5-15(6-12-18)21(26)27/h1-12H [1] |
| InChIKey | RZSPPBDBWOJRII-UHFFFAOYSA-N [1] |
| SMILES | O=--INVALID-LINK--=O)cc1">P(Oc1ccc(--INVALID-LINK--=O)cc1)Oc1ccc(--INVALID-LINK--=O)cc1 [1] |

Physical and Chemical Properties

The experimental data for the physical and chemical properties of **Tris(4-nitrophenyl) phosphate** is limited. The available information is summarized below.

Table 2: Physical and Chemical Properties

| Property | Value | Source |
|---------------|--|---------------------|
| Appearance | White to light red to green powder/crystal | [2] |
| Melting Point | 154.0 - 159.0 °C | [2] |
| Purity | >98.0% (HPLC) | [2] |

Spectral Data

Detailed spectral data for **Tris(4-nitrophenyl) phosphate** are not widely available in public databases. The following represents typical spectral features that would be expected for this

compound.

3.1. Mass Spectrometry

The mass spectrum of **Tris(4-nitrophenyl) phosphate** would be expected to show a molecular ion peak corresponding to its molecular weight. Fragmentation patterns would likely involve the loss of nitrophenyl groups. A representative mass spectrum is available through ChemicalBook, though detailed fragmentation analysis is not provided.[1]

3.2. Infrared (IR) Spectroscopy

The IR spectrum of **Tris(4-nitrophenyl) phosphate** is expected to exhibit characteristic peaks for the phosphate group (P=O and P-O stretches) and the nitrophenyl groups (C=C aromatic, C-N, and N=O stretches). An IR spectrum is available for viewing on ChemicalBook.[3]

3.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

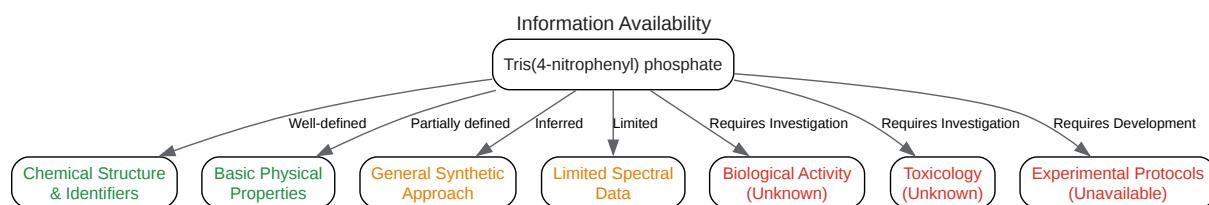
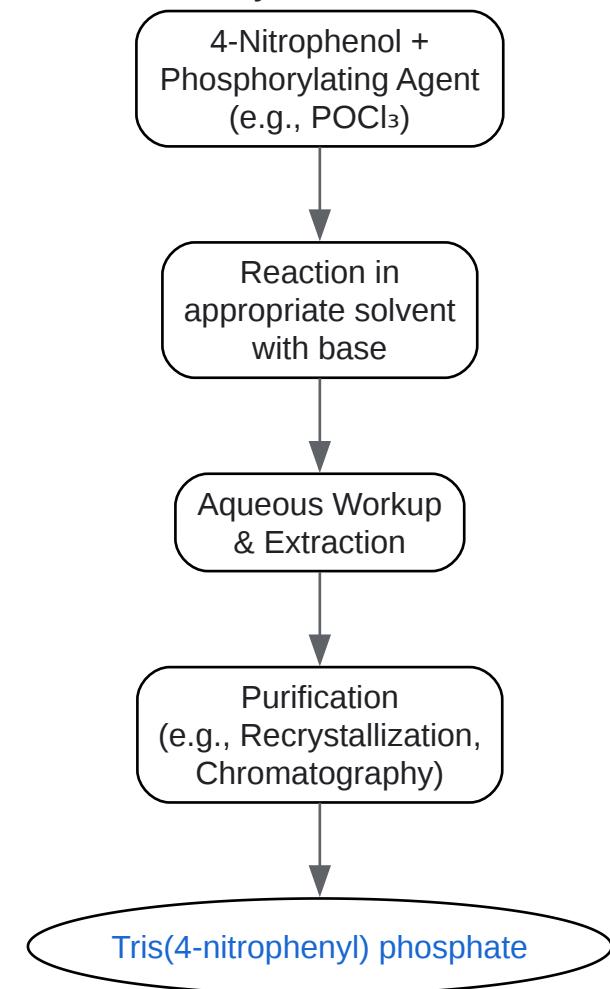
No publicly available, detailed NMR spectra for **Tris(4-nitrophenyl) phosphate** were found. Expected chemical shifts for a similar compound, triphenyl phosphate, can provide some context. For triphenyl phosphate, the proton-decoupled ^{31}P NMR spectrum shows a single peak, with smaller satellite peaks due to coupling with ^{13}C .[4]

Synthesis

A detailed, peer-reviewed synthesis protocol for **Tris(4-nitrophenyl) phosphate** is not readily available. However, a general approach for the synthesis of triaryl phosphates involves the reaction of a phenol with a phosphorylating agent such as phosphoryl chloride (POCl_3). The likely precursors for the synthesis of **Tris(4-nitrophenyl) phosphate** are 4-nitrophenol and a phosphorus-containing reagent like phenyl phosphate.

DOT Language General Synthesis Workflow

General Synthesis Workflow

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References

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